

The Ecotoxicological Profile of Trifloxystrobin in Aquatic Ecosystems: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trifloxystrobin

Cat. No.: B8790963

[Get Quote](#)

Trifloxystrobin is a broad-spectrum foliar fungicide belonging to the strobilurin class, synthetic analogues of naturally occurring antifungal compounds.[1][2] Its primary mode of action involves the inhibition of mitochondrial respiration by blocking electron transfer within the cytochrome-bc1 complex, effectively halting fungal energy production.[1][2] While highly effective in controlling a range of fungal diseases in agriculture, its widespread use raises concerns about its potential impact on non-target aquatic organisms.[3][4] This technical guide provides an in-depth overview of the ecotoxicology of **Trifloxystrobin** in aquatic ecosystems, summarizing its environmental fate, toxicity to aquatic life, and the experimental protocols used for its assessment.

Physicochemical Properties and Environmental Fate

Trifloxystrobin is characterized by low aqueous solubility and low vapor pressure.[2][5] The commercial formulation primarily consists of the biologically active EE-isomer; however, exposure to sunlight can lead to photoisomerization into less active forms.[5] In the aquatic environment, **Trifloxystrobin** is relatively non-persistent, with a short half-life in water.[1][6] It undergoes rapid degradation through processes like photolysis, with environmental half-lives reported to be as short as 0.7 to 1.3 days.[6]

Despite its rapid degradation, **Trifloxystrobin** has a tendency to partition from the water column to sediment.[1] The primary and most significant metabolite is **Trifloxystrobin acid** (CGA 321113), which is formed through the hydrolysis of the parent compound.[1][6][7] This

acid metabolite is more water-soluble and persistent than **Trifloxystrobin**, making it a potential concern for leaching and long-term aquatic exposure.[\[1\]](#)[\[8\]](#)

Ecotoxicity to Aquatic Organisms

Trifloxystrobin is classified as highly toxic to a range of non-target aquatic organisms, including fish, invertebrates, and algae.[\[4\]](#)[\[5\]](#)

Toxicity to Fish

Studies have demonstrated that **Trifloxystrobin** is highly toxic to fish, with acute toxicity values (96-hour LC50) for species like rainbow trout (*Oncorhynchus mykiss*) ranging from 15 to 78 µg/L.[\[4\]](#) Chronic exposure to environmentally relevant concentrations has been shown to have sub-lethal effects, including an increased susceptibility to viral pathogens.[\[3\]](#)[\[9\]](#) This has been linked to the induction of autophagy through the mTOR signaling pathway, impairing the fish's immune response.[\[3\]](#)[\[9\]](#)

Table 1: Acute and Chronic Toxicity of **Trifloxystrobin** to Fish

Species	Endpoint	Value (µg/L)	Exposure Duration	Reference
Oncorhynchus mykiss (Rainbow Trout)	LC50	15 - 78	96 hours	[4]
Cyprinodon variegatus (Sheepshead Minnow)	LC50	Very Highly Toxic	-	[2]
Danio rerio (Zebrafish)	-	25 (Increased viral replication)	Chronic	[3] [9]

Toxicity to Aquatic Invertebrates

Aquatic invertebrates, such as *Daphnia magna*, are also highly sensitive to **Trifloxystrobin**.[\[5\]](#) The presence of sediment can mitigate some of the toxicity in water-only exposures.[\[10\]](#)

Table 2: Acute and Chronic Toxicity of **Trifloxystrobin** to Aquatic Invertebrates

Species	Endpoint	Value (µg/L)	Exposure Duration	Reference
Daphnia magna	EC50	Highly Toxic	48 hours	[5]
Hyalella azteca	LC50	20 - 25	-	[10]
Chironomus riparius	EC50	450	28 days	[11]
Chironomus riparius	NOEC	200	28 days	[11]
Mysidopsis bahia	EC50	9 - 34	96 hours	[4]

Toxicity to Algae and Aquatic Plants

Trifloxystrobin demonstrates significant toxicity to algae, affecting photosynthesis and cell structure.[2] The growth of green algae can be inhibited at low concentrations.[12][13]

Table 3: Toxicity of **Trifloxystrobin** to Algae and Aquatic Plants

Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Scenedesmus subspicatus	EbC50	0.0053	72 hours	[11]
Lemna gibba	EC50	1.93	7 days	[5]

Toxicity to Amphibians

Amphibians are also susceptible to the toxic effects of **Trifloxystrobin**. Sublethal concentrations have been shown to alter the behavior of tadpoles, potentially affecting predator-prey dynamics.[14]

Table 4: Toxicity of **Trifloxystrobin** to Amphibians

Species	Endpoint	Value (µg/L)	Exposure Duration	Reference
Xenopus laevis	LC50	90	96 hours	[4]
Bufo cognatus	-	40 (Behavioral effects)	-	[4]

Experimental Protocols

The assessment of **Trifloxystrobin**'s ecotoxicity relies on standardized testing protocols, primarily following guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD).

Acute Toxicity Testing

- Fish (e.g., OECD 203): Fish are exposed to a range of **Trifloxystrobin** concentrations for a 96-hour period.[15] Mortality and sublethal effects are observed at 24, 48, 72, and 96 hours to determine the LC50 value.[15]
- Aquatic Invertebrates (e.g., OECD 202, Daphnia sp. Acute Immobilisation Test): Invertebrates are exposed for 48 hours, and the concentration that causes immobilization in 50% of the population (EC50) is determined.[15]
- Algae (e.g., OECD 201, Alga, Growth Inhibition Test): Algal cultures are exposed to various concentrations for 72 hours, and the inhibition of growth is measured to calculate the EC50.

Chronic Toxicity Testing

Chronic studies involve longer exposure periods to assess effects on reproduction, growth, and development. Examples include fish early-life stage tests and Daphnia magna reproduction tests.

Analytical Methods

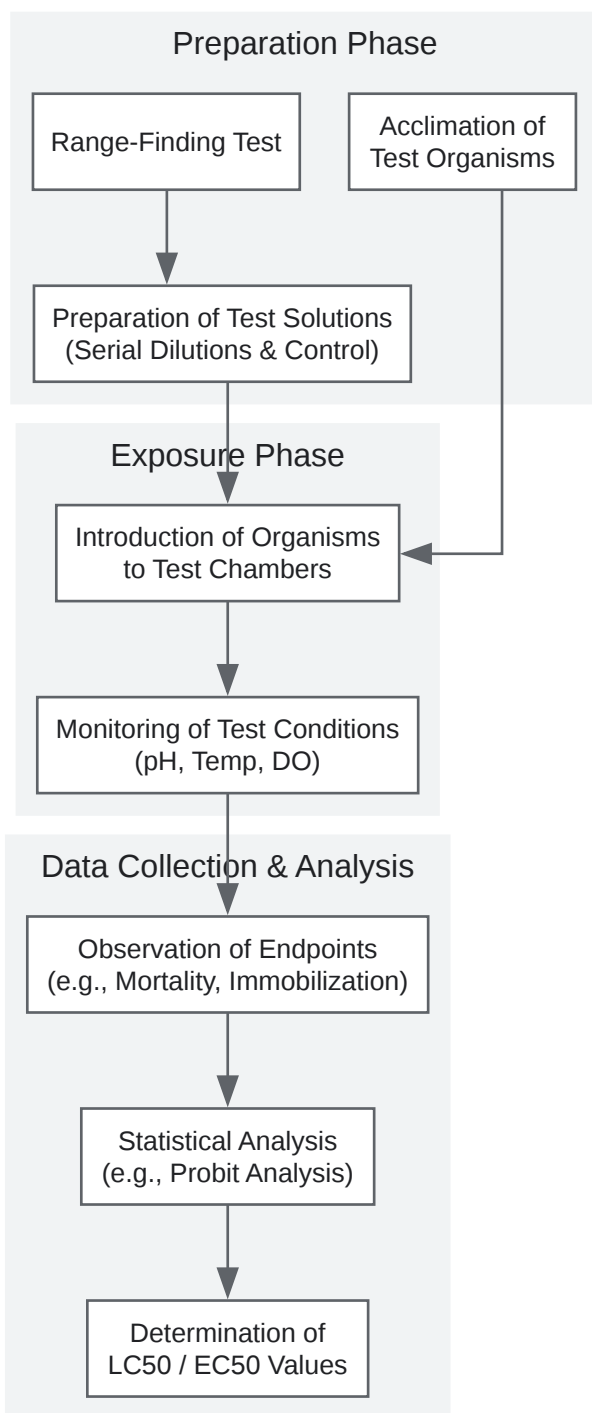
The determination of **Trifloxystrobin** and its metabolites in environmental samples is typically performed using advanced analytical techniques.

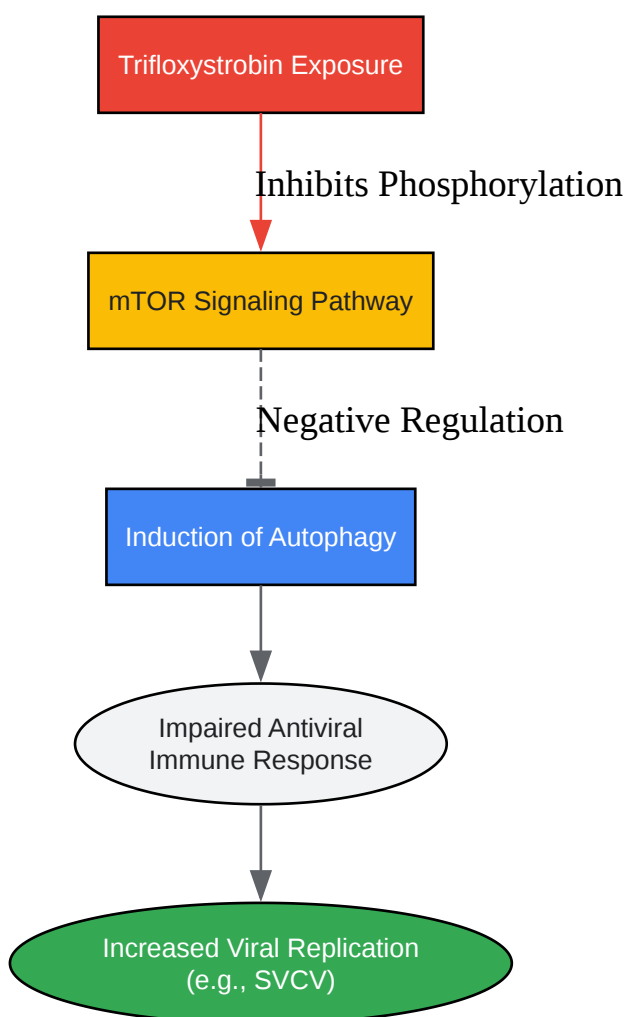
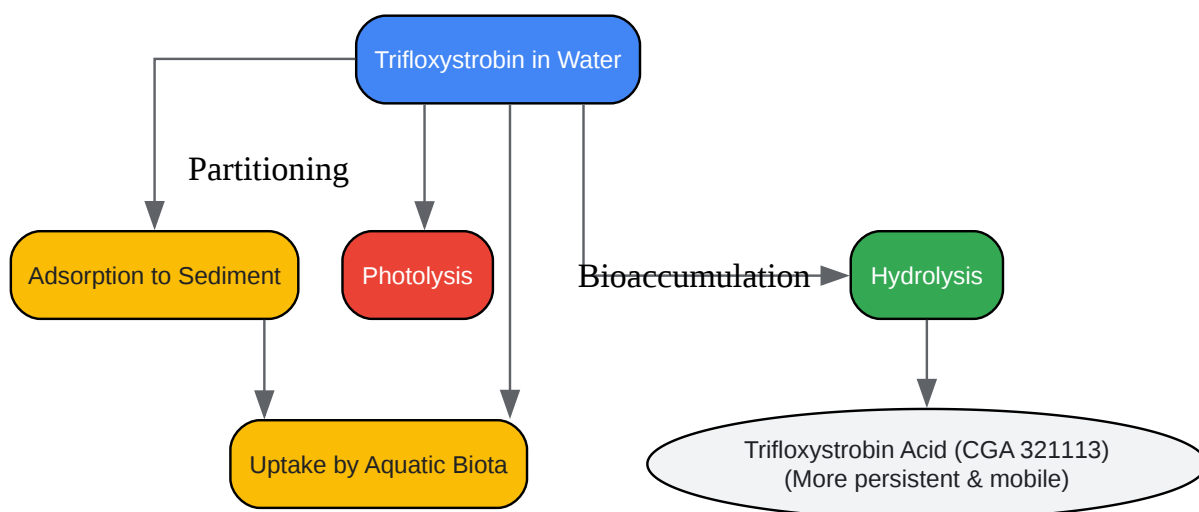
- Sample Preparation: Water samples may undergo solid-phase extraction (SPE) to concentrate the analytes.[\[16\]](#)[\[17\]](#) Soil and sediment samples are often extracted using methods like accelerated solvent extraction (ASE) or ultrasonication.[\[17\]](#)[\[18\]](#)
- Analysis: High-Performance Liquid Chromatography (HPLC) coupled with tandem mass spectrometry (LC-MS/MS) is a common and sensitive method for the quantification of **Trifloxystrobin** and its acid metabolite.[\[16\]](#)[\[18\]](#)[\[19\]](#)

Bioaccumulation

As a lipophilic compound ($\log K_{ow} = 4.5$), **Trifloxystrobin** has the potential to bioaccumulate in the fatty tissues of aquatic organisms.[\[2\]](#)[\[20\]](#) Studies have shown that it can be enriched and distributed in various tissues of fish, with the highest concentrations often found in fat and liver.
[\[20\]](#)

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apvma.gov.au [apvma.gov.au]
- 2. Trifloxystrobin | C₂₀H₁₉F₃N₂O₄ | CID 11664966 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Potential aquatic environmental risks of trifloxystrobin: Enhancement of virus susceptibility in zebrafish through initiation of autophagy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Trifloxystrobin (Ref: CGA 279202) [sitem.herts.ac.uk]
- 6. pubs.acs.org [pubs.acs.org]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. Potential aquatic environmental risks of trifloxystrobin: Enhancement of virus susceptibility in zebrafish through initiation of autophagy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Acute toxicity of pyraclostrobin and trifloxystrobin to *Hyalella azteca* | Environmental Toxicology and Chemistry | Oxford Academic [academic.oup.com]
- 11. chemrobotics.com [chemrobotics.com]
- 12. The fungicide azoxystrobin promotes freshwater cyanobacterial dominance through altering competition - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Toxicity of the fungicide trifloxystrobin on tadpoles and its effect on fish-tadpole interaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. benchchem.com [benchchem.com]
- 16. scielo.br [scielo.br]
- 17. pubs.usgs.gov [pubs.usgs.gov]
- 18. pubs.acs.org [pubs.acs.org]
- 19. mdpi.com [mdpi.com]

- 20. e3s-conferences.org [e3s-conferences.org]
- To cite this document: BenchChem. [The Ecotoxicological Profile of Trifloxystrobin in Aquatic Ecosystems: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8790963#ecotoxicology-of-trifloxystrobin-in-aquatic-ecosystems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com